

Dimethylheptylpyran synthesis via Pechmann condensation

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Compound of Interest

Compound Name: Dimethylheptylpyran

Cat. No.: B1670676 Get Quote

The Pechmann Condensation: A General Overview

The Pechmann condensation is a chemical reaction used to synthesize coumarins from a phenol and a carboxylic acid or ester containing a β -carbonyl group. The reaction is typically catalyzed by an acid.

General Reaction Scheme:

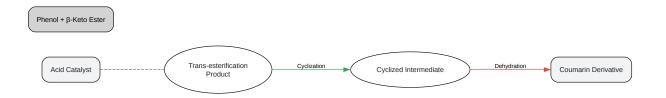
A phenol reacts with a β -keto ester in the presence of an acid catalyst to form a coumarin derivative.

Key Steps in the Mechanism:

- Trans-esterification/Esterification: The acid catalyst protonates the carbonyl group of the βketo ester, making it more electrophilic. The hydroxyl group of the phenol then attacks the carbonyl carbon.
- Intramolecular Hydroxyalkylation: The newly formed intermediate undergoes an intramolecular cyclization.
- Dehydration: A molecule of water is eliminated, leading to the formation of the coumarin ring system.



Here is a generalized diagram illustrating the logical flow of the Pechmann condensation:



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A generalized workflow for the Pechmann condensation reaction.

If you are a researcher or professional in drug development, I recommend consulting peerreviewed scientific literature and established chemical synthesis databases for detailed and safe laboratory procedures. Always ensure that any research is conducted in compliance with all applicable laws and safety regulations.

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